

# Personal protective equipment for handling CCT036477

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## Compound of Interest

Compound Name: CCT036477

Cat. No.: B1668745

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## Essential Safety and Handling Guide for CCT036477

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemical compounds like **CCT036477**. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure research environment.

Compound Information:

Identifier	Value
Product Name	Wnt Pathway Inhibitor XI, CCT036477
CAS Number	305372-78-5

## Hazard Identification and Personal Protective Equipment (PPE)

While **CCT036477** is not classified as a hazardous substance or mixture according to Regulation (EC) No 1272/2008, it is categorized as causing eye irritation. Therefore, adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment are crucial.

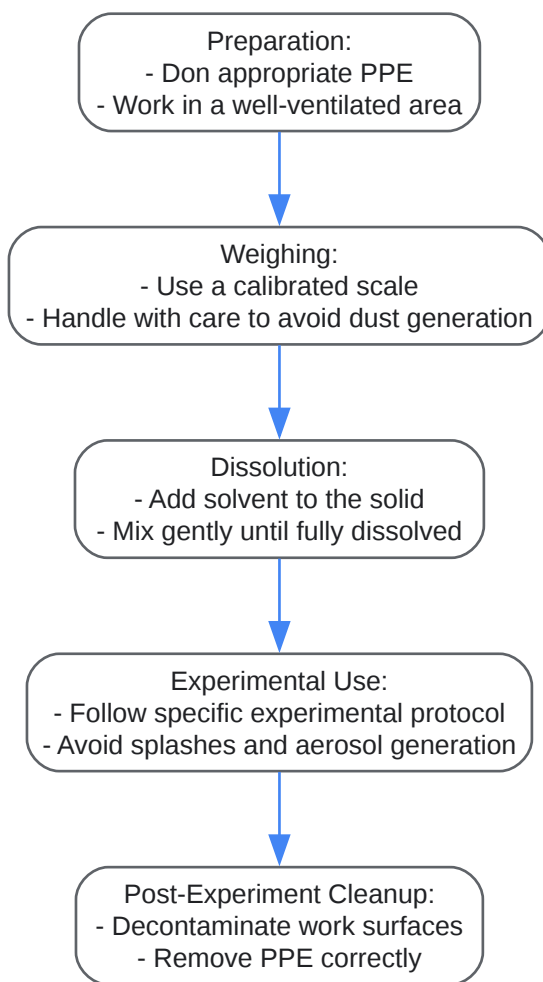
## Recommended Personal Protective Equipment:

Protection Type	Specification	Purpose
Hand Protection	Nitrile rubber gloves (minimum thickness of 0.11 mm)	To prevent direct skin contact.
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from potential splashes.
Body Protection	Laboratory coat	To protect clothing and skin from accidental spills.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **CCT036477** minimizes risks and ensures procedural consistency.

Experimental Workflow for Handling **CCT036477**:



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Caption: A stepwise workflow for the safe handling of **CCT036477** in a laboratory setting.

First Aid Measures:

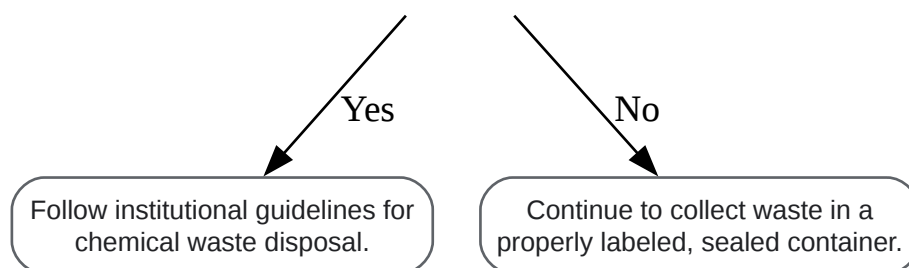
In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
Inhalation	Move person into fresh air.
Ingestion	Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.

## Disposal Plan

Proper disposal of **CCT036477** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

Disposal Decision Pathway:



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Caption: A logical flow for the proper disposal of waste containing **CCT036477**.

Disposal Guidelines:

- **Chemical Waste:** Dispose of unused **CCT036477** and solutions containing the compound as chemical waste. Follow all federal, state, and local regulations. Do not dispose of down the drain or in regular trash.
- **Contaminated Materials:** Any materials that have come into contact with **CCT036477**, such as gloves, pipette tips, and paper towels, should be disposed of as chemical waste.
- **Container Disposal:** Empty containers should be rinsed thoroughly with an appropriate solvent, and the rinsate collected as chemical waste. Dispose of the clean container according to institutional guidelines.
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